

Butyl Ethylcarbamate as a Solvent: An Examination of Available Data

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Compound of Interest

Compound Name: Butyl ethylcarbamate

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Despite a comprehensive review of scientific literature and chemical databases, there is currently insufficient information to provide detailed application notes and protocols for the use of **butyl ethylcarbamate** as a primary solvent in chemical reactions. The available data on this specific compound is limited to its basic physicochemical properties, with no documented examples of its application as a reaction medium in organic synthesis or other chemical processes.

While information on related carbamate compounds offers some general context, it does not substitute for specific data on **butyl ethylcarbamate**. This report summarizes the available information on **butyl ethylcarbamate** and related compounds, highlighting the current knowledge gap regarding its use as a solvent.

Physicochemical Properties of Butyl Ethylcarbamate

A summary of the known physical and chemical properties of **butyl ethylcarbamate** is presented in Table 1. These properties are primarily derived from computational models and database entries.

Table 1: Physicochemical Properties of **Butyl Ethylcarbamate**

Property	Value	Source
Molecular Formula	C7H15NO2	[1]
Molecular Weight	145.20 g/mol	[1]
XLogP3-AA	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	5	[1]
Exact Mass	145.110278721 Da	[1]

Context from Related Carbamates

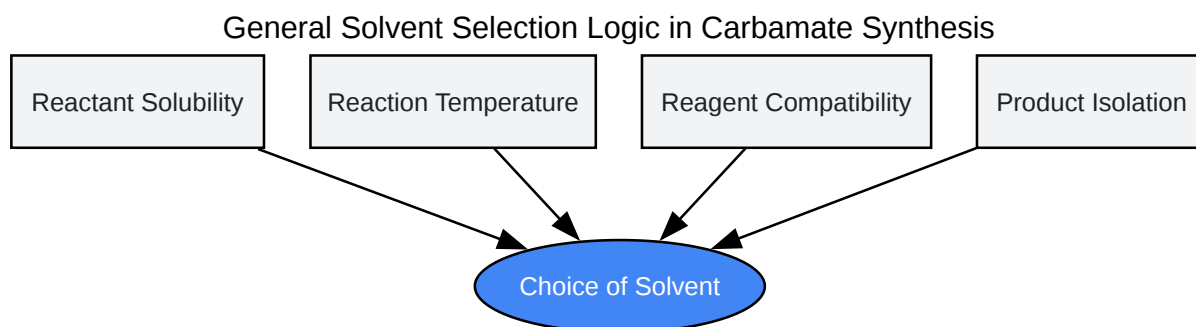
While no specific solvent applications for **butyl ethylcarbamate** were found, information on other carbamates provides some general understanding of this class of compounds. For instance, ethyl carbamate, a related compound, has been historically used as a co-solvent in pharmaceutical preparations.[2] However, its use has been curtailed due to its classification as a carcinogen.[2] Other carbamates like methyl carbamate and butyl carbamate are described as white crystalline solids at room temperature and are noted to be very soluble in water, benzene, and ether.[2]

Synthesis of Carbamates: Solvents Used

Numerous publications describe the synthesis of various carbamates. However, in these reported syntheses, **butyl ethylcarbamate** is not employed as a solvent. Instead, common organic solvents are used. For example, the palladium-catalyzed synthesis of N-Boc-protected anilines utilizes 1,4-dioxane as the solvent. In other syntheses of carbamate derivatives, solvents such as tetrahydrofuran (THF) and dimethylformamide (DMF) are frequently employed.

Logical Relationship: Solvent Selection in Carbamate Synthesis

The choice of a solvent is critical in chemical synthesis. The following diagram illustrates the general considerations for solvent selection in the context of carbamate synthesis, based on the reviewed literature.



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Caption: Factors influencing the choice of solvent in chemical synthesis.

Conclusion

The request for detailed application notes and protocols for **butyl ethylcarbamate** as a solvent cannot be fulfilled at this time due to a lack of available scientific data. While the physicochemical properties of the compound are documented, there are no published examples of its use as a reaction solvent. Researchers and professionals in drug development should exercise caution and conduct thorough preliminary studies to evaluate its suitability for any specific application, given the absence of established protocols. Further research into the solvent properties of **butyl ethylcarbamate** would be necessary to determine its potential utility in chemical reactions.

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References

- 1. Carbamic acid, N-butyl-, ethyl ester | C7H15NO2 | CID 11577 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl carbamate - Wikipedia [en.wikipedia.org]
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